

# triethoxysilane material safety data sheet (MSDS) information

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## Compound of Interest

Compound Name: Triethoxysilane

CAS No.: 998-30-1

Cat. No.: B1235119

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An In-depth Technical Guide on **Triethoxysilane**: Properties, Safety, and Applications

This technical guide provides comprehensive information on **triethoxysilane** (CAS 998-30-1), a versatile organosilicon compound. It is intended for researchers, scientists, and drug development professionals who utilize silane chemistry in their work. This document covers the material's physicochemical properties, detailed safety and handling protocols, and an overview of its applications with generalized experimental procedures.

## Chemical and Physical Properties

**Triethoxysilane**, with the chemical formula  $\text{HSi}(\text{OC}_2\text{H}_5)_3$ , is a colorless liquid widely used as a reducing agent and a precursor for silica-based materials and surface modifications.[1][2] Its key functional groups are a reactive silicon-hydride (Si-H) bond, which imparts its reducing capabilities, and three ethoxy groups (Si-OC<sub>2</sub>H<sub>5</sub>) that are susceptible to hydrolysis.[3] This dual reactivity makes it a valuable reagent in organic synthesis and materials science.

Table 1: Physicochemical Properties of **Triethoxysilane**

Property	Value	Reference(s)
Molecular Formula	<b>C<sub>6</sub>H<sub>16</sub>O<sub>3</sub>Si</b>	[3]
Molecular Weight	164.27 g/mol	[3]
Appearance	Colorless liquid	[1][3]
Boiling Point	134-135 °C (273-275 °F)	[1][3][4]
Melting Point	-170 °C (-274 °F)	[5]
Density	0.89 g/mL at 25 °C	[1][4]
Vapor Pressure	~8.5 mmHg at 25 °C	[6]
Flash Point	26 °C (78.8 °F)	[5]
Refractive Index	n <sub>20</sub> /D 1.377	[1][4]

| Solubility | Soluble in most organic solvents; reacts with water. |[1][3] |

## Safety and Hazard Information

**Triethoxysilane** is a hazardous chemical that requires strict safety protocols. It is flammable, highly toxic by inhalation, and can cause severe skin and eye damage.[7][8][9]

Table 2: Hazard Identification and GHS Classification

Hazard Class	Category	Hazard Statement
<b>Flammable Liquids</b>	<b>Category 3</b>	<b>H226: Flammable liquid and vapor</b>
Acute Toxicity, Inhalation	Category 1 / 2	H330: Fatal if inhaled
Skin Corrosion/Irritation	Category 1B / 2	H314/H315: Causes severe skin burns and eye damage / Causes skin irritation
Serious Eye Damage	Category 1	H318: Causes serious eye damage

| Acute Toxicity, Oral | Category 4 | H302: Harmful if swallowed |

Source:[8]

## Toxicological Data

Exposure can cause irritation to the skin, eyes, and respiratory tract.[10] Inhalation is particularly dangerous and may be fatal.[9][11] Vapors can cause severe corneal injury and even blindness upon short exposure.[9][11]

Table 3: Acute Toxicity Values

Route	Species	Value	Reference(s)
Inhalation (LC50)	Rat	0.5 - 1.3 mg/L / 4h	[12]
Oral (LD50)	Rat	1000-2000 mg/kg (female)	[12]

| Dermal (LD50) | Rabbit | > 2000 mg/kg |[12] |

## Fire and Explosion Hazards

**Triethoxysilane** is a flammable liquid and its vapor can form explosive mixtures with air.[7][10] Containers may build pressure and explode in a fire.[10] Combustion produces toxic gases, including silicon oxides and carbon oxides.[7][10]

Table 4: Firefighting Measures

Extinguishing Media	Details
Suitable	Dry chemical, CO <sub>2</sub> , alcohol-resistant foam.[10]
Unsuitable	DO NOT USE WATER.[10] The material reacts with water.
Specific Hazards	Vapors are heavier than air and may travel to an ignition source and flash back.[10]

| Protective Equipment | Wear a positive-pressure self-contained breathing apparatus (SCBA) and full protective clothing.[9][11] |

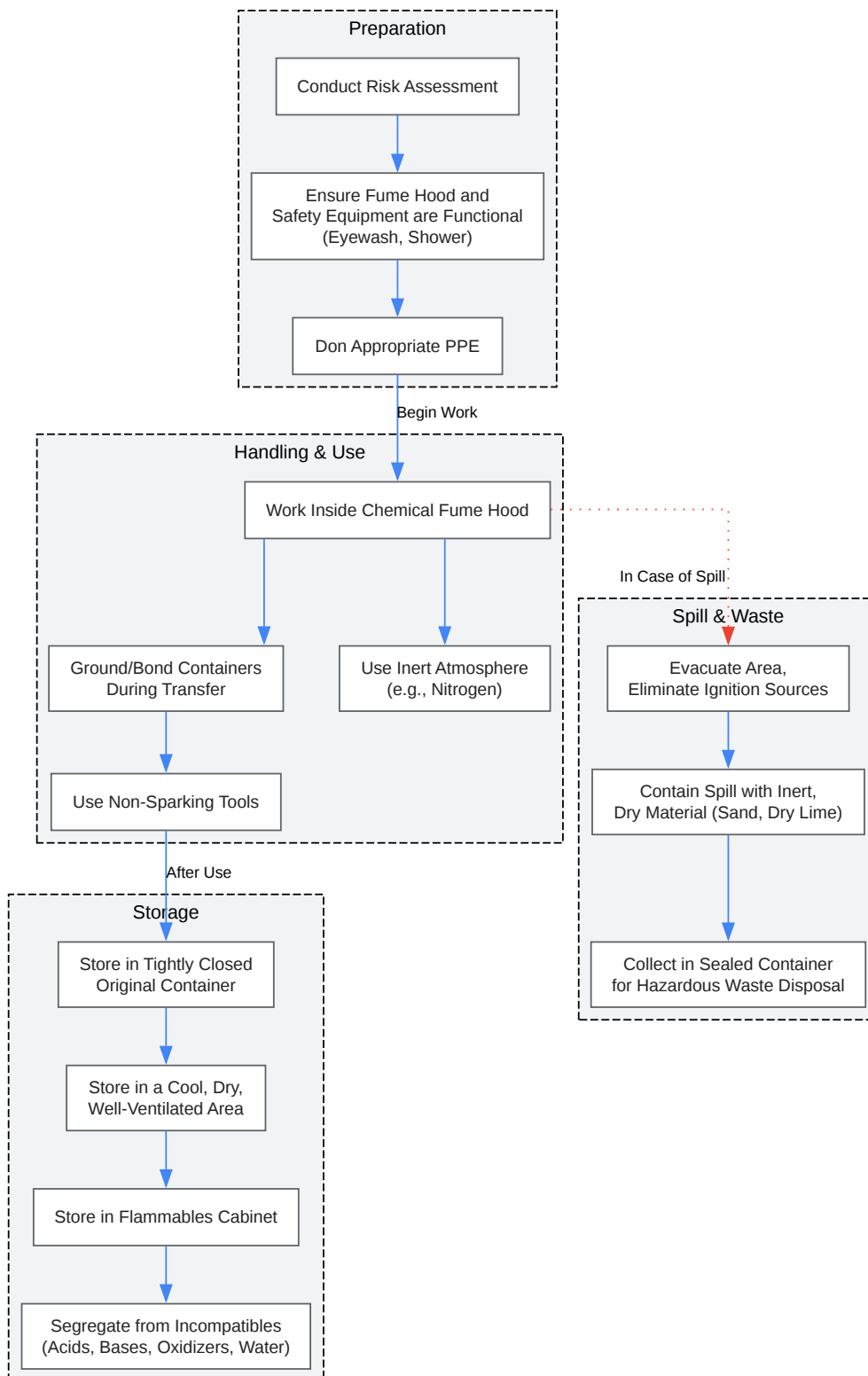
## Handling, Storage, and Personal Protection

Proper handling and storage procedures are critical to mitigate the risks associated with **triethoxysilane**.

### Safe Handling and Storage Workflow

All work with **triethoxysilane** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[5] Sources of ignition must be eliminated.[10]

Workflow for Safe Handling and Storage of Triethoxysilane



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Workflow for Safe Handling and Storage of **Triethoxysilane**.

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **triethoxysilane**.

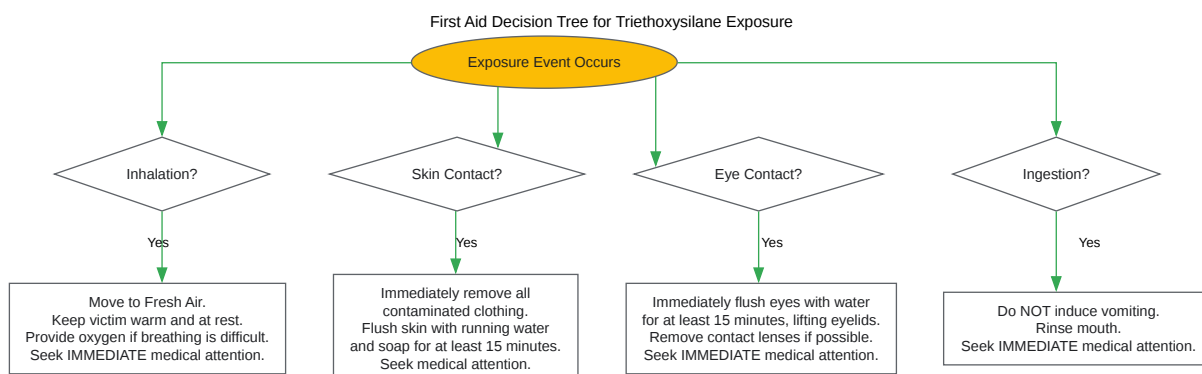
Table 5: Recommended Personal Protective Equipment

Body Part	Protection	Specification	Reference(s)
Respiratory	Full-face respirator with appropriate cartridges	NIOSH-certified with organic vapor cartridges (Type A or similar). Supplied-air respirator for high concentrations.	[5][9]
Eyes/Face	Chemical safety goggles and face shield	Tightly fitting goggles and an 8-inch minimum face shield. Contact lenses should not be worn.	[9][13]
Hands	Chemical-resistant gloves	Neoprene or nitrile rubber gloves are recommended. Inspect before use.	[9]

| Skin/Body | Protective clothing | Lab coat, apron, or chemical-resistant suit as needed to prevent skin contact. [[5] |

## First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.



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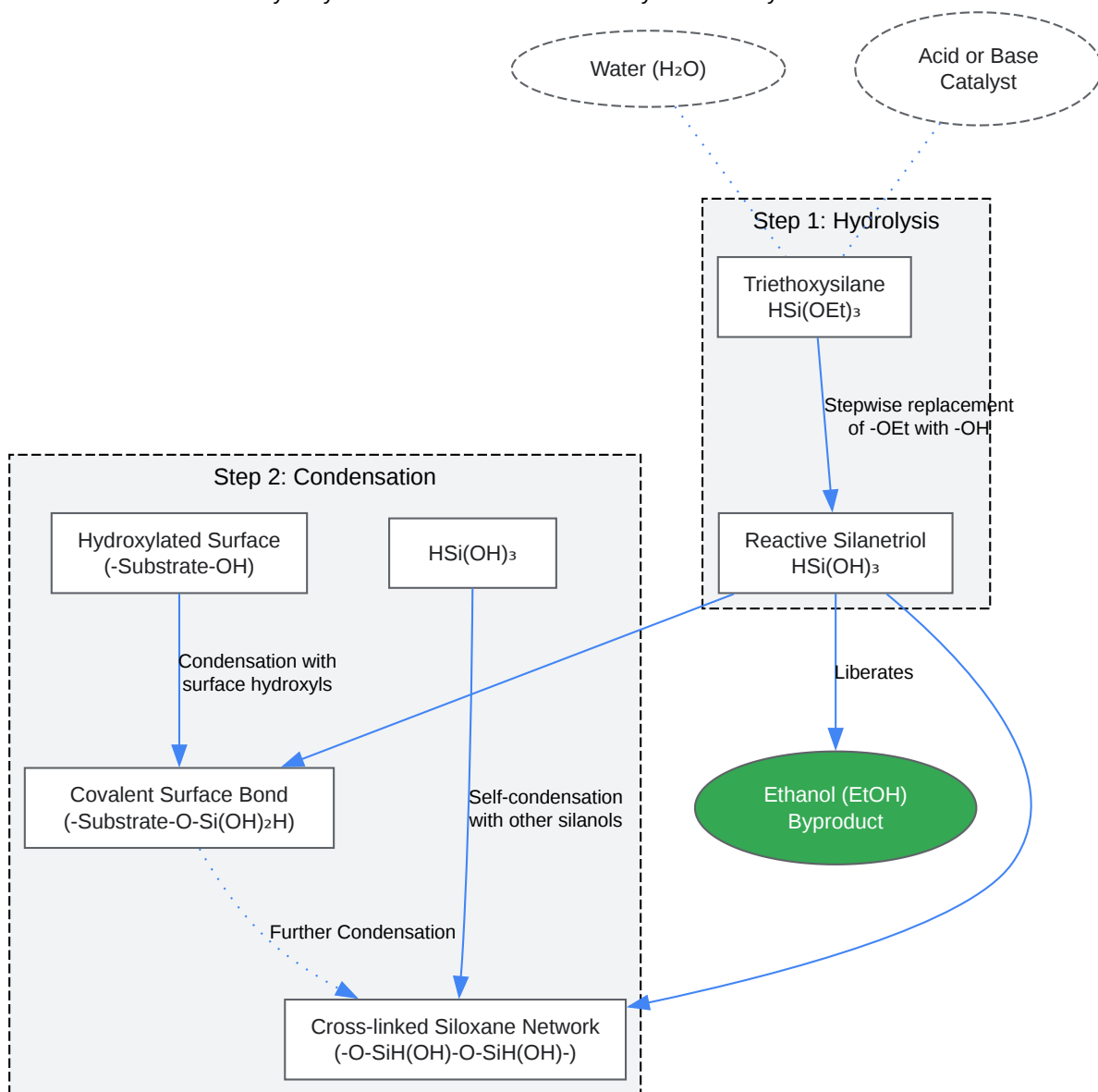
First Aid Decision Tree for **Triethoxysilane** Exposure.

## Chemical Reactivity and Applications

### Hydrolysis and Condensation Pathway

A primary application of **triethoxysilane** is in the formation of siloxane bonds for surface modification. This occurs via a two-step mechanism: hydrolysis followed by condensation.[14] The process is highly dependent on factors like pH and water concentration.[7][15] In the presence of water, the ethoxy groups are replaced by hydroxyl groups to form reactive silanols. These silanols can then condense with hydroxyl groups on a substrate surface (e.g., glass, silica) or with other silanol molecules to form a stable siloxane (Si-O-Si) network.[2][14]

Hydrolysis and Condensation Pathway of Triethoxysilane



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Hydrolysis and Condensation Pathway of **Triethoxysilane**.

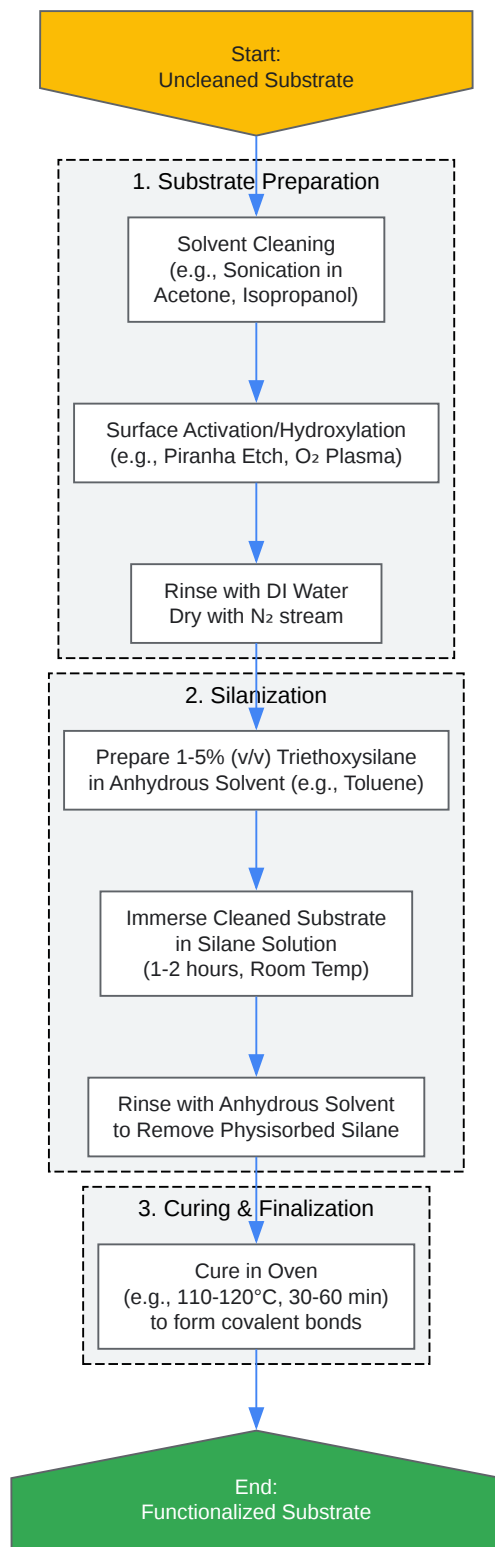
## Experimental Protocols

The following sections provide generalized methodologies for common applications of **triethoxysilane**. These should be adapted based on the specific substrate, reagents, and desired outcome.

### Protocol for Surface Modification of Silica Substrates

This protocol describes the functionalization of a silica-based surface (e.g., glass slide, silicon wafer) to create a silane monolayer. This process is fundamental for applications in biosensors, chromatography, and materials science.[\[14\]](#)[\[15\]](#)

## Experimental Workflow for Surface Functionalization



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Experimental Workflow for Surface Functionalization.

## Methodology:

- Substrate Preparation (Cleaning and Activation):
  - Thoroughly clean the substrate by sonicating in a series of solvents (e.g., acetone, then isopropanol) to remove organic contaminants.
  - Activate the surface to generate hydroxyl (-OH) groups. A common method is immersion in a Piranha solution (a 3:1 mixture of concentrated H<sub>2</sub>SO<sub>4</sub> and 30% H<sub>2</sub>O<sub>2</sub>) at 90-120°C for 30-60 minutes. (Caution: Piranha solution is extremely corrosive and must be handled with extreme care and appropriate PPE in a fume hood).[15]
  - Rinse the substrate copiously with deionized water and dry under a stream of inert gas (e.g., nitrogen).[15]
- Silanization (Deposition):
  - In a fume hood, prepare a 1-5% (v/v) solution of **triethoxysilane** in an anhydrous solvent (e.g., toluene). The solution should be prepared immediately before use to minimize premature hydrolysis.[14]
  - Immerse the clean, dry substrate in the silane solution for 1-2 hours at room temperature. The container should be sealed to protect it from atmospheric moisture.[14]
  - Remove the substrate and rinse thoroughly with the anhydrous solvent to wash away unbound silane molecules.[14]
- Curing:
  - Dry the coated substrate with an inert gas stream.
  - Cure the substrate by baking in an oven at 110-120°C for 30-60 minutes. This step drives the condensation reaction, forming stable covalent siloxane bonds with the surface and cross-linking the silane layer.[14]
  - After cooling, the functionalized substrate is ready for use or further modification.

## Protocol for Hydrosilylation of an Alkene

**Triethoxysilane** is used in platinum-catalyzed hydrosilylation reactions to add the Si-H bond across a carbon-carbon double bond. This reaction is highly selective for terminal alkenes and demonstrates considerable functional group tolerance.[8][16]

General Procedure:

- Reagents and Catalyst: The reaction typically involves the alkene substrate, a slight excess of **triethoxysilane**, and a catalytic amount of a platinum complex, such as Karstedt's catalyst.[8]
- Solvent: The reaction can often be run neat or in a suitable anhydrous solvent.
- Conditions: To a solution of the alkene and catalyst under an inert atmosphere, **triethoxysilane** is added. The reaction mixture is then stirred, often with gentle heating (e.g., 80 °C), until the reaction is complete as monitored by techniques like TLC or GC-MS.[8]
- Workup: The reaction is typically worked up by removing volatile components under reduced pressure, followed by purification of the resulting alkyl**triethoxysilane** product, often by silica gel chromatography.

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